Technical Guide: Amino-Functionalized Trifluoromethanesulfonates

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Compound of Interest

Compound Name:	*Amino trifluoromethanesulfonate*
Cat. No.:	*B8256515*

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Disambiguation, Molecular Characteristics, and Synthetic Applications

Part 1: Executive Summary & Technical Disambiguation[1]

The term "**Amino trifluoromethanesulfonate**" is chemically ambiguous and often conflated in literature and procurement databases. Depending on the specific research context (catalysis vs. electrophilic amination vs. medicinal chemistry), it refers to one of three distinct chemical entities.[1]

Immediate Data Retrieval:

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Compound Name	Common Abbreviation	Molecular Weight (g/mol)	CAS Number	Primary Application
Ammonium Trifluoromethanesulfonate		167.11	38542-94-8	Lewis Acid Catalyst, Ionic Liquid Precursor
-(Trifluoromethylsulfonyl)hydroxylamine	(Amino Triflate)	165.09	81503-76-2	Electrophilic Aminating Reagent (Unstable)
Trifluoromethanesulfonamide		149.09	421-85-2	Drug Scaffold, Bioisostere

The "Amino" vs. "Ammonium" Distinction

In 90% of commercial procurement scenarios, a request for "**Amino trifluoromethanesulfonate**" refers to Ammonium Trifluoromethanesulfonate (

).[1] The prefix "Amino-" is frequently misused in loose nomenclature to describe the ammonium cation (

).[1]

However, in advanced synthetic methodology (specifically electrophilic amination), "**Amino trifluoromethanesulfonate**" refers to the covalent ester

.[1] This species is highly reactive, thermally unstable, and typically generated in situ.[1]

Part 2: Ammonium Trifluoromethanesulfonate ( )

The Stable Salt[1]

Physicochemical Profile

Ammonium triflate is a hygroscopic, white crystalline solid. It is the salt of ammonia (weak base) and triflic acid (superacid).[1]

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- Molecular Formula:

  [1]

- Exact Mass: 167.09[1]

- Melting Point: 224–226 °C[1][2]

- Solubility: Highly soluble in water, polar organic solvents (MeOH, MeCN).[1]

Mechanism of Action in Catalysis

serves as a mild, environmentally benign Lewis acid catalyst. Unlike metal triflates (e.g.,

), the ammonium cation provides a buffered acidic environment, making it ideal for protecting group manipulations in sensitive drug scaffolds.[1]

Key Reaction Workflow:

- Dissociation: In polar media,

  exists in equilibrium with trace

  (Triflic acid) and

  .[1]

- Activation: The trace proton (

) or the ammonium ion activates the carbonyl or ether oxygen.[1]

- Turnover: The non-nucleophilic triflate anion (

) stabilizes cationic intermediates without participating in side reactions.[1]

Experimental Protocol: -Catalyzed Protection

Standard Operating Procedure for the protection of alcohols as THP ethers.[1]

- Reagent Prep: Dry

  under vacuum at 60°C for 2 hours to remove adsorbed water.

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- Reaction Setup: Dissolve substrate (1.0 equiv) and 3,4-dihydro-2H-pyran (1.2 equiv) in anhydrous

  .

- Catalyst Addition: Add

  (5 mol%).[1] The reaction mixture typically remains homogeneous.

- Monitoring: Stir at room temperature. Monitor via TLC (typically < 1 hour).[1]

- Quench: Add saturated

  .[1] The mild nature of the catalyst prevents hydrolysis of the newly formed acetal during workup.

Part 3: -(Trifluoromethylsulfonyl)hydroxylamine ( )

The Reactive Aminating Agent[1]

Structural Instability & Safety

Unlike the ammonium salt, the covalent "Amino Triflate" (

) is an energetic species.[1] It is designed to transfer an amino group (

equivalent) to nucleophiles.[1]

- Molecular Weight: 165.09 g/mol [1]

- Half-life: Minutes to hours in solution at 0°C; decomposes violently if isolated neat.[1]

- Mechanistic Role: Acts as a source of "superelectrophilic" nitrogen.[1]

In Situ Generation Protocol

Critical Warning: All steps must be performed behind a blast shield.

- Precursor: Start with

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-Boc-hydroxylamine (

).

- Triflylation: React with Triflic Anhydride (

) and Pyridine in

at -78°C to form

-Boc-O-triflylhydroxylamine.

- Deprotection: Treat with cold Trifluoroacetic acid (TFA) to cleave the Boc group, generating the protonated amino triflate species (

).[1]

- Utilization: The solution is used immediately for the amination of Grignard reagents or aromatics.[1]

Part 4: Decision Framework & Visualization

The following diagram illustrates the decision logic for selecting the correct "Amino Triflate" species based on experimental intent.

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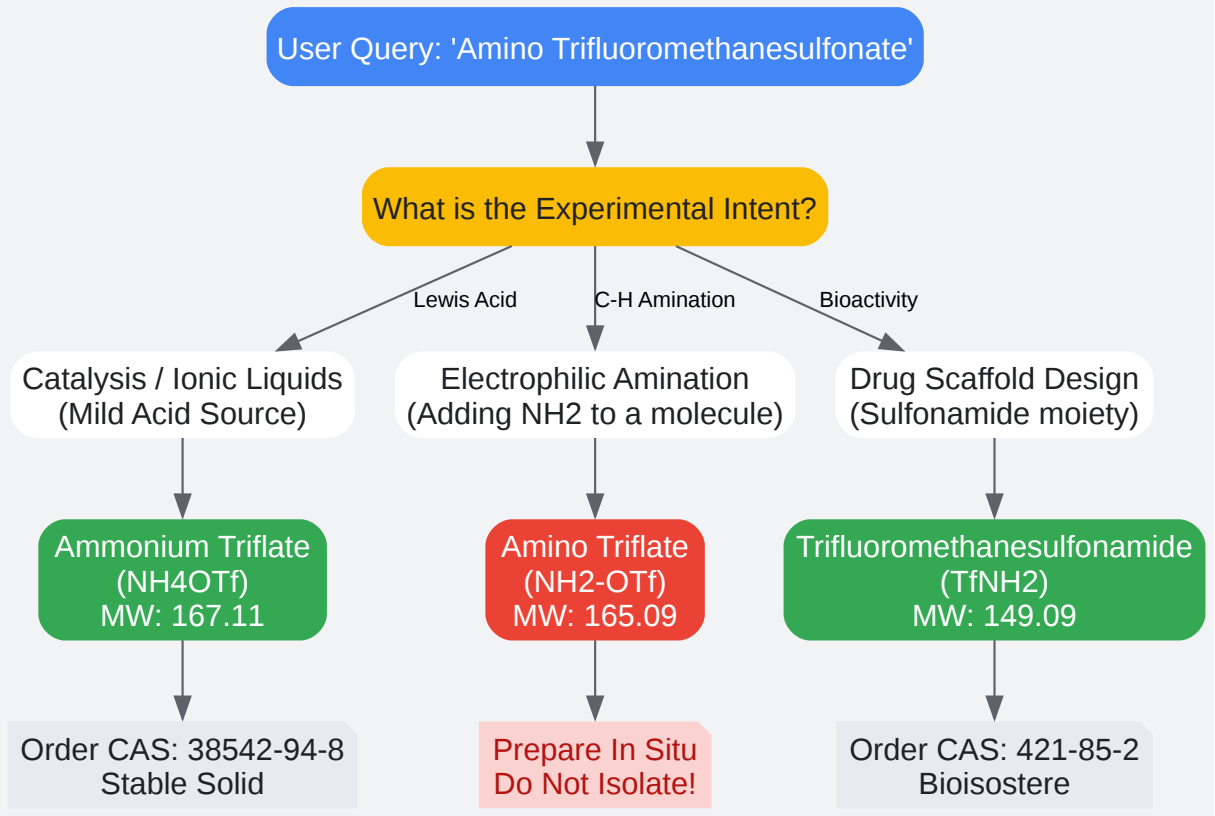

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Figure 1: Decision tree for disambiguating amino-functionalized trifluoromethanesulfonate derivatives.

Part 5: Comparative Data Analysis

The following table contrasts the three species to prevent procurement errors.

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Feature	Ammonium Triflate ( )	Amino Triflate ( )	Trifluoromethanesulfonamide
Structure	Ionic Lattice ( )	Covalent Ester ( )	Sulfonamide ( )
Stability	Highly Stable, Hygroscopic	Explosive, Thermal Decomposition >0°C	Stable Solid
Acidity (pKa)	~5.2 (of)	N/A (Electrophile)	~6.3 (Acidic N-H)
Commercial Status	Widely Available	Not Commercial (Synth.[1][3] Only)	Widely Available
Handling	Standard PPE	Blast Shield Required	Standard PPE

Part 6: References

- National Center for Biotechnology Information (2025).PubChem Compound Summary for CID 15842047, Ammonium trifluoromethanesulfonate. Retrieved from [Link]
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